

Application Notes and Protocols for Oral Gavage of CCT251545 in Rats

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Compound of Interest

Compound Name: CCT251545

Cat. No.: B15621817

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation and oral administration of the selective CDK8/CDK19 inhibitor, **CCT251545**, to rats for in vivo studies. The information is compiled to ensure safe and effective delivery of the compound for pharmacokinetic and pharmacodynamic assessments.

Compound Information

CCT251545 is a potent and orally bioavailable small-molecule inhibitor of the Wnt signaling pathway.^{[1][2][3]} It functions as a selective chemical probe for exploring the role of Cyclin-Dependent Kinase 8 (CDK8) and Cyclin-Dependent Kinase 19 (CDK19) in human disease.^{[1][2][3][4][5]} By inhibiting these kinases, **CCT251545** can modulate the expression of genes regulated by the Wnt pathway and STAT1.^{[3][4][6]}

Physicochemical Properties: **CCT251545** is soluble in DMSO and insoluble in water.^[1] This necessitates the use of a specific vehicle for oral administration in animal models.

Quantitative Data Summary

The following table summarizes key quantitative data for the preparation and administration of **CCT251545** in rats.

Parameter	Value	Reference
Compound	CCT251545	N/A
Molecular Weight	421.92 g/mol	[2]
Vehicle Composition	5% DMSO, 40% PEG300, 5% Tween80, 50% ddH ₂ O	[1]
Recommended Dosage	30-70 mg/kg	[7][8]
Administration Volume	5-10 mL/kg	[9][10]
Gavage Needle Size	16-18 gauge, 2-3 inches with rounded tip	[9]

Experimental Protocols

Preparation of CCT251545 Formulation for Oral Gavage

This protocol describes the preparation of a 10 mg/mL stock solution of **CCT251545**. The final concentration for dosing should be calculated based on the desired dosage (mg/kg) and the administration volume (mL/kg).

Materials:

- **CCT251545** powder
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile
- Tween® 80 (Polysorbate 80), sterile
- Sterile distilled water (ddH₂O)
- Sterile conical tubes (15 mL or 50 mL)
- Pipettes and sterile filter tips
- Vortex mixer

Procedure:

- Calculate Required Amounts: Determine the total volume of formulation needed based on the number of rats and the dosing volume.
- Dissolve **CCT251545** in DMSO: Weigh the required amount of **CCT251545** powder and dissolve it in the corresponding volume of DMSO to make up 5% of the final volume. Vortex until the compound is completely dissolved. A clear solution should be obtained.
- Add PEG300: Add PEG300 to the DMSO solution to make up 40% of the final volume. Mix thoroughly by vortexing until the solution is homogeneous.
- Add Tween 80: Add Tween 80 to the solution to make up 5% of the final volume. Vortex to ensure complete mixing.
- Add ddH₂O: Slowly add sterile ddH₂O to the mixture to reach the final desired volume. Mix thoroughly. The final solution should be clear.
- Storage: Use the formulation immediately for optimal results.^[1] If short-term storage is necessary, protect from light and store at 4°C. Before use, bring the solution to room temperature and vortex to ensure homogeneity.

Oral Gavage Procedure in Rats

This protocol outlines the steps for safe and accurate oral administration of the **CCT251545** formulation to rats. This procedure should only be performed by trained personnel.

Materials:

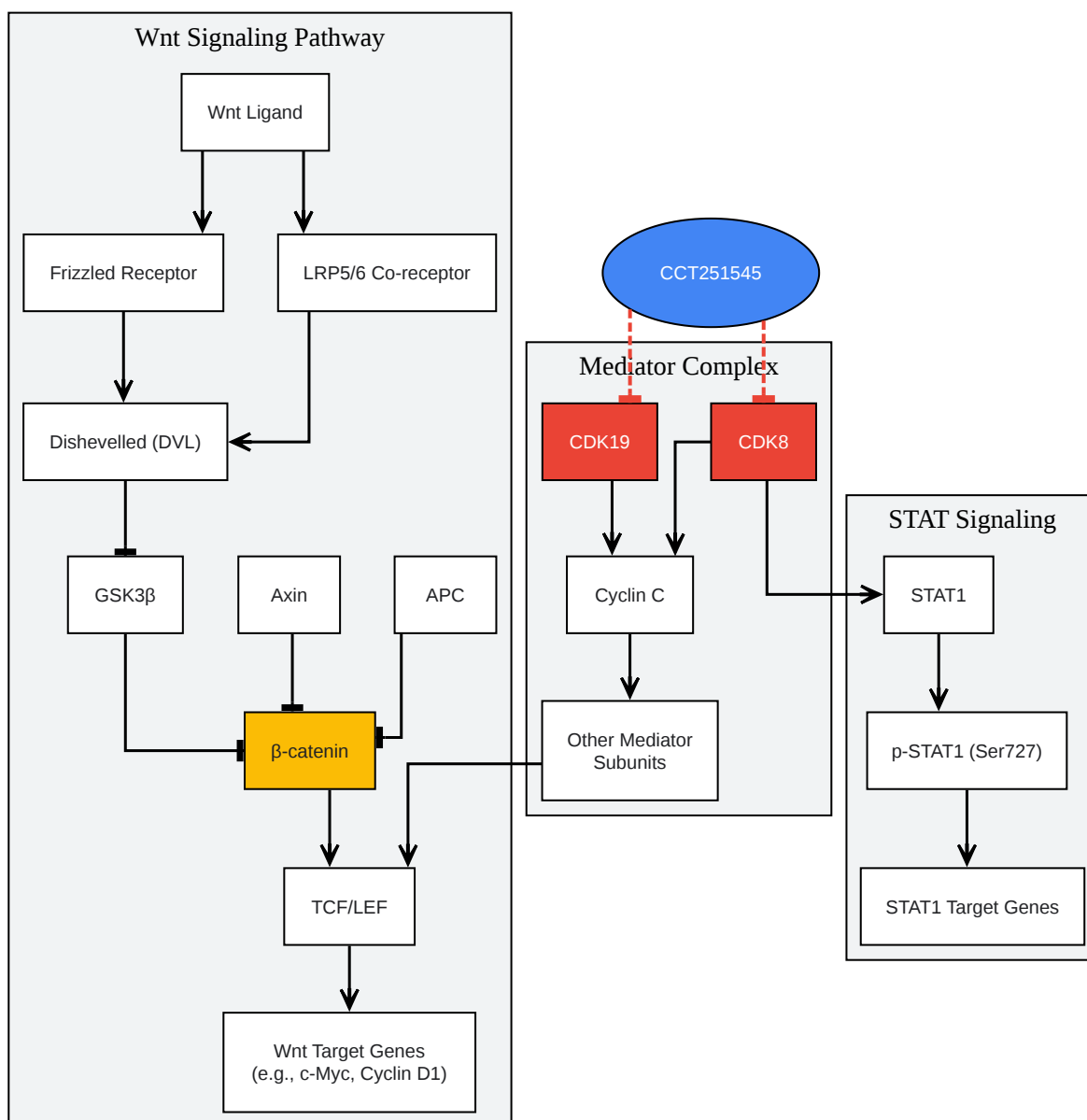
- Rat restraint device (optional)
- Appropriately sized gavage needles (16-18 gauge for adult rats) with a ball-tip
- Syringes (1 mL or 3 mL, depending on the dosing volume)
- Prepared **CCT251545** formulation
- Scale for weighing the rat

Procedure:

- **Animal Preparation:** Weigh the rat to determine the precise dosing volume. The maximum recommended gavage volume is 10-20 ml/kg.[\[9\]](#)[\[10\]](#)
- **Syringe Preparation:** Draw the calculated volume of the **CCT251545** formulation into a syringe. Ensure there are no air bubbles. Attach the gavage needle to the syringe.
- **Animal Restraint:** Gently but firmly restrain the rat. The head and neck should be extended to create a straight line with the esophagus.[\[9\]](#)[\[11\]](#)
- **Needle Insertion:** Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth towards the esophagus. The animal should swallow the tube as it is gently advanced. Do not force the needle. If resistance is met, withdraw the needle and repeat the insertion.[\[9\]](#)[\[11\]](#)
- **Compound Administration:** Once the needle is correctly positioned in the esophagus (a pre-measured length from the mouth to the last rib can be used as a guide), slowly administer the solution.[\[9\]](#)[\[10\]](#)
- **Post-Administration Monitoring:** After administration, gently remove the needle and return the rat to its cage. Monitor the animal for at least 10-15 minutes for any signs of distress, such as labored breathing or choking, which could indicate accidental administration into the trachea.[\[9\]](#)

Visualizations

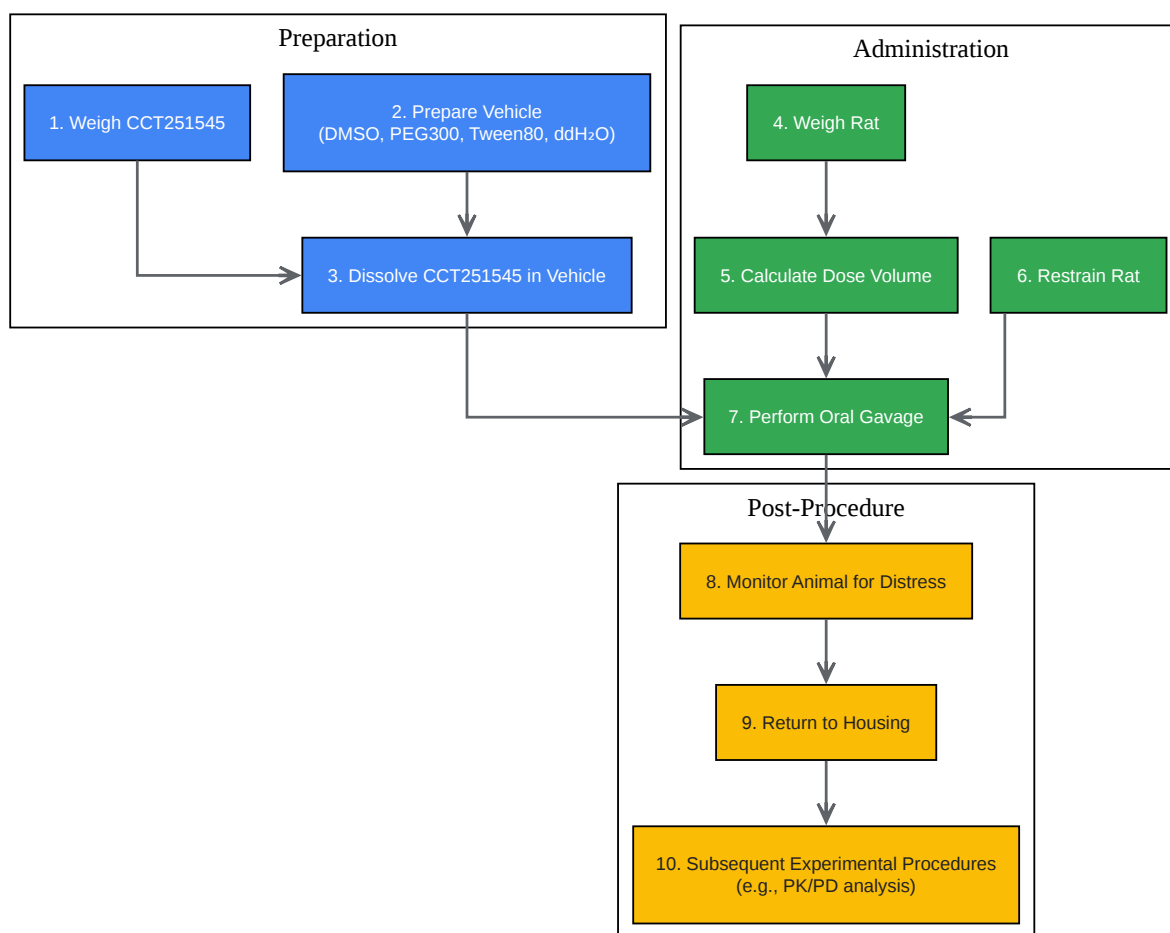
Signaling Pathway of CCT251545



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Caption: Mechanism of action of **CCT251545** in inhibiting Wnt and STAT1 signaling.

Experimental Workflow for Oral Gavage



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Caption: Step-by-step workflow for the oral gavage of **CCT251545** in rats.

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